

# Acid Black 2 molecular structure and formula

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## Compound of Interest

Compound Name: Acid Black 2

Cat. No.: B15557153

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## An In-depth Technical Guide to Acid Black 2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **Acid Black 2** (also known as Nigrosin WS). The information is presented to support research, development, and application of this compound in various scientific fields.

## Core Molecular and Chemical Data

**Acid Black 2** is a synthetic anionic disazo dye.<sup>[1]</sup> Its chemical identity is well-established, with a specific molecular formula and systematic name.

- Chemical Formula: C<sub>22</sub>H<sub>14</sub>N<sub>6</sub>Na<sub>2</sub>O<sub>9</sub>S<sub>2</sub><sup>[2]</sup>
- IUPAC Name: disodium;4-amino-5-hydroxy-3-[(4-nitrophenyl)diazenyl]-6-phenyldiazenylnaphthalene-2,7-disulfonate<sup>[2]</sup>
- CAS Number: 8005-03-6<sup>[3]</sup>

The molecular structure of **Acid Black 2** is characterized by a central naphthalene disulfonate core substituted with an amino group, a hydroxyl group, a phenylazo group, and a (4-nitrophenyl)azo group. The presence of two sulfonate groups renders the molecule water-soluble.<sup>[4]</sup>

## Physicochemical Properties

A summary of the key quantitative physicochemical properties of **Acid Black 2** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	616.491 g/mol	[2]
Appearance	Dark brown to black powder/granular solid	[2][4]
Melting Point	Decomposes before melting (~300°C)	[1]
Solubility	Water: 50 g/L (20°C)	[1]
Ethanol: 3 mg/mL	[2]	
2-Methoxyethanol: 50 mg/mL	[2]	
Maximum Absorption ( $\lambda_{\text{max}}$ )	570-620 nm (varies with pH)	[1][5]
pH	5-7 (1% solution)	[1]

## Synthesis and Experimental Protocols

### Synthesis

The primary manufacturing method for **Acid Black 2** involves the sulfonation of alcohol-soluble Nigrosin (C.I. Solvent Black 5, C.I. 50415).[6] This process is followed by the conversion of the sulfonated product into its sodium salt. The synthesis typically starts from naphthalene derivatives, which undergo a series of reactions including sulfonation, diazotization, and coupling under acidic conditions.[4]

### Experimental Protocol: Negative Staining of Bacteria

**Acid Black 2**, as Nigrosin, is commonly used for negative staining of bacteria to visualize their morphology and size without heat fixation.[7]

#### Materials:

- Clean, grease-free glass slide
- Bacteriological loop
- Nigrosin stain solution (10%)
- Bacterial culture
- Bunsen burner (for aseptic technique)
- Microscope

#### Procedure:

- Place a small drop of Nigrosin stain on one end of a clean glass slide.<sup>[7]</sup>
- Using aseptic technique, transfer a loopful of the bacterial culture to the drop of stain and gently mix.<sup>[7]</sup>
- Take a second clean slide and hold it at a 45-degree angle to the first slide, allowing the edge to touch the drop of stain and bacteria.
- Once the drop has spread along the edge of the second slide, push the spreader slide to the opposite end of the first slide, creating a thin smear.
- Allow the smear to air dry completely. Do not heat fix.
- Observe the slide under a microscope, starting with low power and progressing to oil immersion. The bacterial cells will appear as clear, unstained bodies against a dark background.<sup>[7]</sup>

## Molecular Structure Visualization

The following diagram illustrates the molecular structure of **Acid Black 2**.

Caption: Molecular structure of **Acid Black 2**.

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